

Physical properties like density and refractive index of Diisodecyl adipate

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Compound of Interest

Compound Name: Diisodecyl adipate

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A Technical Guide to the Physical Properties of Diisodecyl Adipate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of key physical properties of **Diisodecyl adipate** (DIDA), a synthetic ester widely utilized for its emollient properties in cosmetics and personal care products.[1] This document focuses on its density and refractive index, presenting quantitative data, detailed experimental protocols for their measurement, and a visual representation of the general experimental workflow.

Core Physical Properties of Diisodecyl Adipate

Diisodecyl adipate (CAS No: 27178-16-1) is a colorless to pale yellow, viscous, and oily liquid with low volatility.[1][2] It is the esterification product of adipic acid and isodecyl alcohol.[1][3] Its molecular formula is $C_{26}H_{50}O_4$, with a corresponding molecular weight of approximately 426.67 g/mol.[4][5] DIDA is soluble in most organic solvents and hydrocarbons but is insoluble in water.[2][6]

Quantitative Data Summary

The density and refractive index are critical parameters for quality control, formulation development, and material characterization. The following table summarizes the reported values for **Diisodecyl adipate** at specified temperatures.

Physical Property	Value	Temperature
Density / Specific Gravity	0.916 g/mL	25 °C[6]
0.918 - 0.923	20 °C[7]	
0.919 - 0.924 g/cm ³	20 °C[3][8]	
0.92 g/cm ³	Not Specified[5]	
Refractive Index	1.452 (n ₂₀ /D)	20 °C[6]
1.450 - 1.453	25 °C[3]	
1.451 - 1.455	20 °C[7]	

Experimental Protocols

Accurate determination of physical properties is paramount. The following sections detail standard methodologies for measuring the density and refractive index of liquid samples like **Diisodecyl adipate**.

Protocol 1: Determination of Density using a Pycnometer

The pycnometer method is a precise technique for determining the density of a liquid by measuring its mass within a known volume.[9]

Apparatus:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Constant temperature bath
- **Diisodecyl adipate** sample

- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer with a suitable solvent (e.g., acetone) and ensure it is completely dry.
- Mass of Empty Pycnometer: Weigh the empty, dry pycnometer on the analytical balance and record the mass (m_{empty}).
- Calibration with Water: Fill the pycnometer with distilled water of a known temperature. Place it in a constant temperature bath to reach thermal equilibrium. Ensure the pycnometer is filled to the calibration mark, removing any excess liquid.
- Mass of Pycnometer with Water: Dry the outside of the pycnometer and weigh it. Record the mass (m_{water}).
- Sample Measurement: Empty and dry the pycnometer. Fill it with the **Diisodecyl adipate** sample, bringing it to the same temperature as the water in the previous step.
- Mass of Pycnometer with Sample: Dry the exterior of the pycnometer and weigh it. Record the mass (m_{sample}).
- Calculation:
 - Mass of the water = $m_{\text{water}} - m_{\text{empty}}$
 - Volume of the pycnometer (V) = (Mass of the water) / (Density of water at the measurement temperature)
 - Mass of the sample = $m_{\text{sample}} - m_{\text{empty}}$
 - Density of **Diisodecyl adipate** = (Mass of the sample) / V

Protocol 2: Determination of Refractive Index using an Abbe Refractometer

The Abbe refractometer is a widely used instrument for measuring the refractive index of liquids based on the principle of critical angle.^[10]

Apparatus:

- Abbe Refractometer
- Constant temperature bath connected to the refractometer prisms
- Light source (typically a sodium lamp, 589 nm D-line)
- **Diisodecyl adipate** sample
- Dropper or pipette
- Lens cleaning tissue
- Ethanol or other suitable solvent

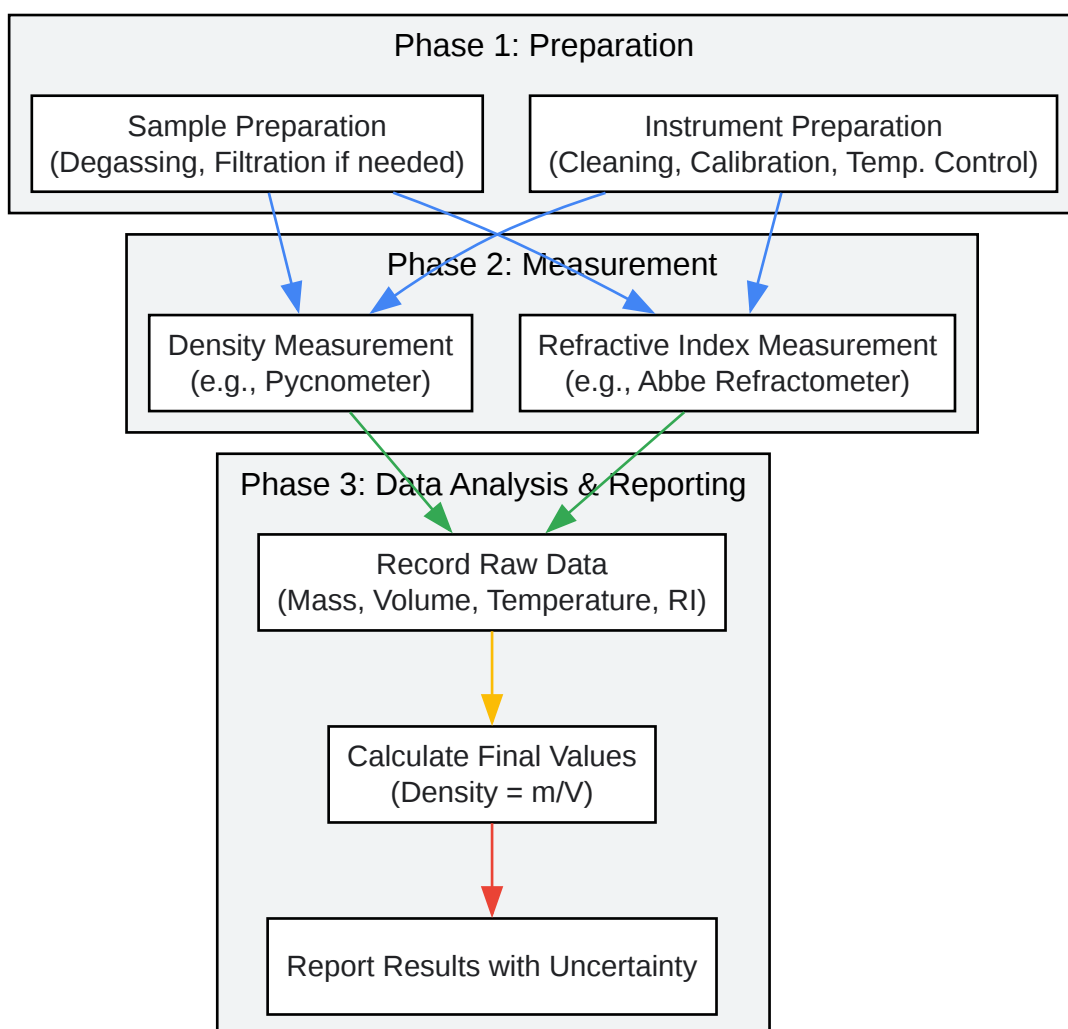
Procedure:

- Instrument Calibration: Turn on the light source and the constant temperature bath set to the desired temperature (e.g., 20°C or 25°C). Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Prism Cleaning: Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a soft lens tissue and a suitable solvent like ethanol. Allow the surfaces to dry completely.
- Sample Application: Place a few drops of the **Diisodecyl adipate** sample onto the surface of the lower prism using a clean dropper.
- Measurement: Close the prism assembly firmly. The liquid will spread to form a thin film.

- **Adjusting the View:** Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields appears sharp and is centered on the crosshairs.
- **Dispersion Correction:** If a colored fringe is visible at the boundary, adjust the dispersion correction knob until the boundary is a sharp, achromatic line.
- **Reading the Value:** Read the refractive index value directly from the instrument's scale.
- **Cleaning:** After the measurement, clean the prisms thoroughly to remove all traces of the sample.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid sample like **Diisodecyl adipate**.



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Caption: Workflow for physical property determination of liquid samples.

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